

Benethamine Penicillin: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Benethamine penicillin*

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Benethamine penicillin, the benethamine salt of penicillin G, is a long-acting antibiotic with significant applications in treating a variety of bacterial infections.[1] This technical guide provides an in-depth look at its core molecular and physicochemical properties, mechanism of action, and relevant experimental methodologies.

Core Molecular and Physicochemical Properties

Benethamine penicillin is a derivative of benzylpenicillin, formulated to provide sustained release and prolonged therapeutic action.[2] Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C31H35N3O4S	[1]
Molecular Weight	545.7 g/mol	[1][3]
CAS Registry Number	751-84-8	[4][5]
Melting Point	146-147 °C	[4]
Solubility	Very slightly soluble in water.	[4]
IUPAC Name	N-benzyl-2-phenylethanamine; (2S,5R,6R)-3,3-dimethyl-7-oxo-6-[(2-phenylacetyl)amino]-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	[1]

Mechanism of Action

Like other penicillin-class antibiotics, **benethamine penicillin** exerts its bactericidal effect by disrupting the synthesis of the bacterial cell wall.[2][6] This process is initiated by the binding of the penicillin molecule to penicillin-binding proteins (PBPs), which are essential enzymes in the production of peptidoglycan, a critical component of the cell wall.[1][2] The inhibition of these proteins prevents the necessary cross-linking of peptidoglycan chains, leading to a compromised cell wall that cannot withstand internal osmotic pressure, ultimately resulting in cell lysis and death.[2][7] This antibiotic is particularly effective against Gram-positive bacteria.[2]

Caption: Mechanism of action of **Benethamine Penicillin**.

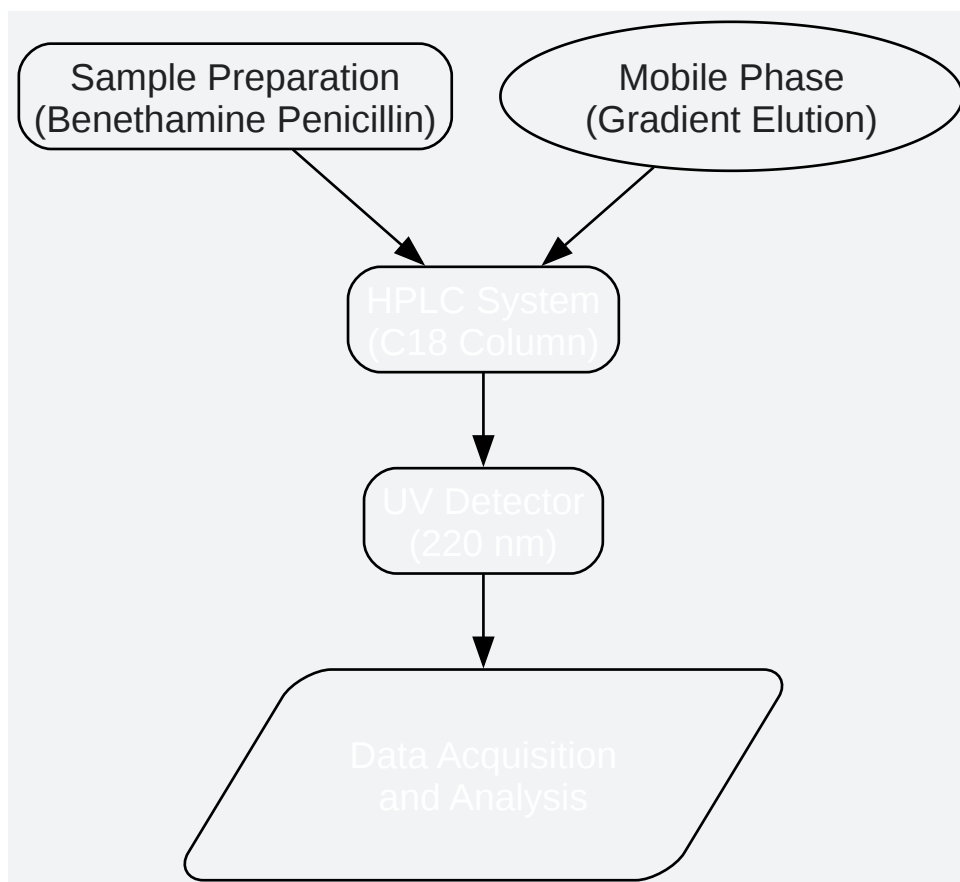
Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Related Substances

A common experimental method for the analysis of penicillin derivatives is High-Performance Liquid Chromatography (HPLC). A gradient elution HPLC method can be used to determine related substances in benzathine benzylpenicillin.[8]

- Column: Octadecylsilane bonded silica gel, end-capped.[8]
- Mobile Phase A: 0.05mol/L potassium dihydrogen solution (pH adjusted to 3.1 with phosphoric acid).[8]
- Mobile Phase B: Methanol.[8]
- Flow Rate: 1.0 mL per minute.[8]
- Elution: Linear gradient.[8]
- Column Temperature: 40°C.[8]
- Detection Wavelength: 220 nm.[8]

This method allows for the complete separation of benzathine and benzylpenicillin from other impurities.[8]



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Caption: A generalized workflow for HPLC analysis.

Manufacturing and Purification

The production of benzylpenicillin, the active component of **benethamine penicillin**, is achieved through the fermentation of *Penicillium chrysogenum*.^[9] The process involves several key stages:

- **Fermentation:** The mold is cultured in a medium containing a carbon source (e.g., glucose, sucrose), a nitrogen source (e.g., corn steep liquor, yeast extract), and inorganic salts.^[9]
- **Recovery:** The benzylpenicillin is continuously extracted from the fermentation broth to prevent product inhibition.^[9] Techniques for recovery include solvent extraction, aqueous two-phase extraction, and liquid membrane extraction.^[9]
- **Purification:** The extracted benzylpenicillin is then purified, often using separation chromatography.^[9]

The final step to produce **benethamine penicillin** involves reacting the purified benzylpenicillin (penicillin G) with N,N'-dibenzylethylenediamine.^[10]

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